

Comparative study of different synthetic routes to 3-(2-Bromoethyl)pyridine

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Compound of Interest

Compound Name: 3-(2-Bromoethyl)pyridine

Cat. No.: B050211

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A Comparative Guide to the Synthesis of 3-(2-Bromoethyl)pyridine

For researchers and professionals in drug development and organic synthesis, **3-(2-bromoethyl)pyridine** is a valuable building block. Its bifunctional nature, featuring a reactive bromoethyl group and a pyridine core, makes it a versatile intermediate for introducing the 3-pyridylethyl moiety into a wide range of molecules. The selection of an optimal synthetic route is crucial for efficiency, scalability, and cost-effectiveness.

This guide provides a comparative analysis of the two primary synthetic routes to **3-(2-bromoethyl)pyridine**, both starting from the readily available precursor, 3-(2-hydroxyethyl)pyridine, also known as 3-pyridineethanol. The methods involve the conversion of the primary alcohol to an alkyl bromide using either phosphorus tribromide (PBr₃) or hydrobromic acid (HBr).

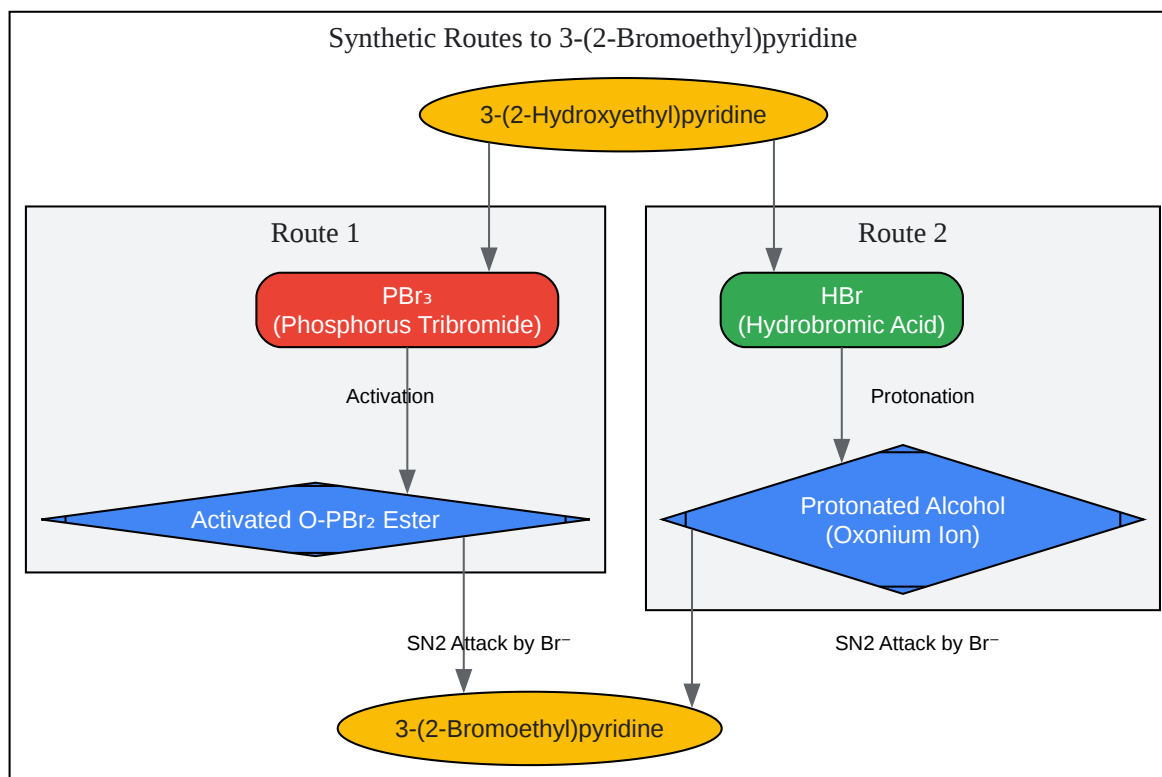
At a Glance: Comparison of Synthetic Routes

The following table summarizes the key quantitative metrics for the two main synthetic pathways to **3-(2-bromoethyl)pyridine**.

| Metric | Route 1: Phosphorus Tribromide (PBr ₃) | Route 2: Hydrobromic Acid (HBr) |
|----------------------|--|--|
| Starting Material | 3-(2-Hydroxyethyl)pyridine | 3-(2-Hydroxyethyl)pyridine |
| Key Reagent | Phosphorus tribromide (PBr ₃) | 48% Hydrobromic acid (HBr) |
| Typical Yield | ~75-85% | ~80-90% |
| Reaction Time | 2-4 hours | 6-12 hours |
| Reaction Temperature | 0 °C to room temperature | Reflux (typically >100 °C) |
| Product Form | Free base or hydrobromide salt | Typically isolated as the hydrobromide salt |
| Key Advantages | Milder reaction conditions, shorter reaction time. | Higher potential yield, less hazardous reagent handling. |
| Key Disadvantages | PBr ₃ is highly corrosive and moisture-sensitive. | Requires higher temperatures and longer reaction times. |

Synthetic Pathways Overview

The conversion of 3-(2-hydroxyethyl)pyridine to **3-(2-bromoethyl)pyridine** is a nucleophilic substitution reaction where the hydroxyl group is replaced by a bromide ion. The two methods primarily differ in the way the hydroxyl group is activated to become a good leaving group.



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